

Procedure for scale-up synthesis of FEFO energetic plasticizer

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Compound of Interest

Compound Name: *Bis-(2-fluoro-2,2-dinitroethoxy)methane*

CAS No.: *17003-79-1*

Cat. No.: *B103658*

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Application Note: Scale-Up Synthesis & Process Engineering of FEFO Energetic Plasticizer

Part 1: Executive Summary & Technical Scope

Subject: Bis(2-fluoro-2,2-dinitroethyl) formal (FEFO) CAS No: 17003-79-1 Classification: Energetic Plasticizer / High-Density Material

Abstract: This application note details the process engineering and chemical protocol for the scale-up synthesis of FEFO, a premier energetic plasticizer used in low-vulnerability ammunition (LOVA) and high-performance composite propellants. Unlike inert plasticizers (e.g., DOA, IDP), FEFO contributes to the total energy of the system while improving mechanical properties (low

) and density (

).

Critical Safety Warning:

“

DANGER: This protocol involves the handling of energetic nitro compounds, strong acids, and fluorinated intermediates. Operations must be conducted in remotely handled facilities with blast-rated shielding. FEFO is a Class 1.1 explosive component. This document is for educational and professional process engineering purposes only and does not supersede local regulations (ATF, DOD, EAR/ITAR).

Part 2: Chemical Basis & Reaction Mechanism

The synthesis of FEFO is classically achieved via the acid-catalyzed condensation of 2-fluoro-2,2-dinitroethanol (FDNE) with a formaldehyde source (typically paraformaldehyde or formalin).

Reaction Scheme

The reaction proceeds via the formation of a hemiacetal intermediate, followed by dehydration to the formal.

Mechanism Dynamics:

- Protonation: The carbonyl oxygen of formaldehyde is protonated by sulfuric acid, making it electrophilic.
- Nucleophilic Attack (Step 1): The hydroxyl group of the first FDNE molecule attacks the protonated formaldehyde, forming the hemi-formal.
- Dehydration: The hemi-formal loses water (sequestered by) to form an oxonium ion.
- Nucleophilic Attack (Step 2): A second FDNE molecule attacks the oxonium ion, yielding the stable formal (FEFO).

Part 3: Scale-Up Process Engineering

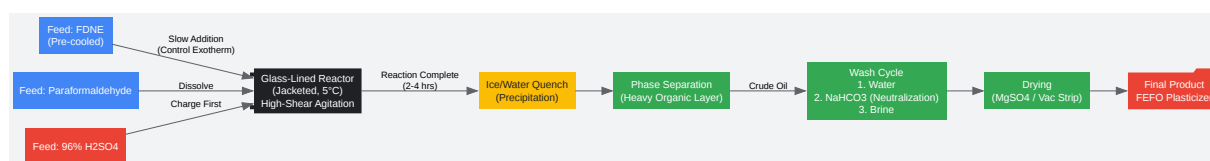
Moving from gram-scale glassware to kilogram-scale reactors requires addressing heat transfer limitations and mass transfer efficiency.

Critical Process Parameters (CPPs)

Parameter	Specification	Rationale
Reaction Temperature		Higher temps degrade the gem-dinitro functionality and increase shock sensitivity.
Acid Concentration	95-98%	Water acts as a reaction inhibitor; high acid strength drives the equilibrium forward.
FDNE:CH ₂ O Ratio	2.1 : 1.0	Slight excess of alcohol ensures complete conversion of formaldehyde.
Agitation	High Shear (Re > 10,000)	The reaction is biphasic (organic alcohol/formal vs. aqueous acid). Mass transfer limits rate.

Reactor Design & Workflow

The scale-up utilizes a Semi-Batch Jacketed Reactor to control the exotherm.



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Figure 1: Process Flow Diagram (PFD) for the batch synthesis of FEFO.

Part 4: Detailed Experimental Protocol

Scale: 1.0 kg Batch Basis Equipment: 5L Jacketed Glass Reactor, Mechanical Stirrer (Teflon impeller), Thermocouple, Dropping Funnel.

Step 1: Acid Preparation & Formaldehyde Dissolution

- Charge 1200 mL of conc. (96-98%) into the reactor.
- Engage cooling jacket (set point: 0°C).
- Engage stirrer at 300 RPM.
- Slowly add 105 g of Paraformaldehyde (3.5 mol eq) to the acid.
 - Note: Maintain temp < 15°C. The paraformaldehyde will depolymerize and dissolve. Stir for 30-60 mins until clear/translucent.

Step 2: FDNE Addition (Exotherm Control)

- Charge 1100 g of 2-fluoro-2,2-dinitroethanol (FDNE) (approx 7.2 mol) into the dropping funnel.
- Critical Step: Add FDNE dropwise to the acid/formaldehyde mixture.
 - Rate: Adjust to maintain reactor internal temp below 20°C.
 - Observation: The mixture will darken slightly and may become biphasic as FEFO forms.
- After addition is complete, maintain stirring at 5-10°C for 3 hours.

Step 3: Quench & Separation

- Prepare a separate vessel with 3 kg of crushed ice/water.
- Slowly pour the reaction mixture onto the ice with vigorous manual stirring.

- Safety: This generates heat.[1] FEFO is insoluble in water and will settle as a heavy, pale yellow oil at the bottom.
- Transfer to a separatory funnel. Allow 30 mins for phase separation.
- Drain the bottom organic layer (FEFO). The top aqueous acid layer is waste (neutralize before disposal).

Step 4: Purification (Neutralization)

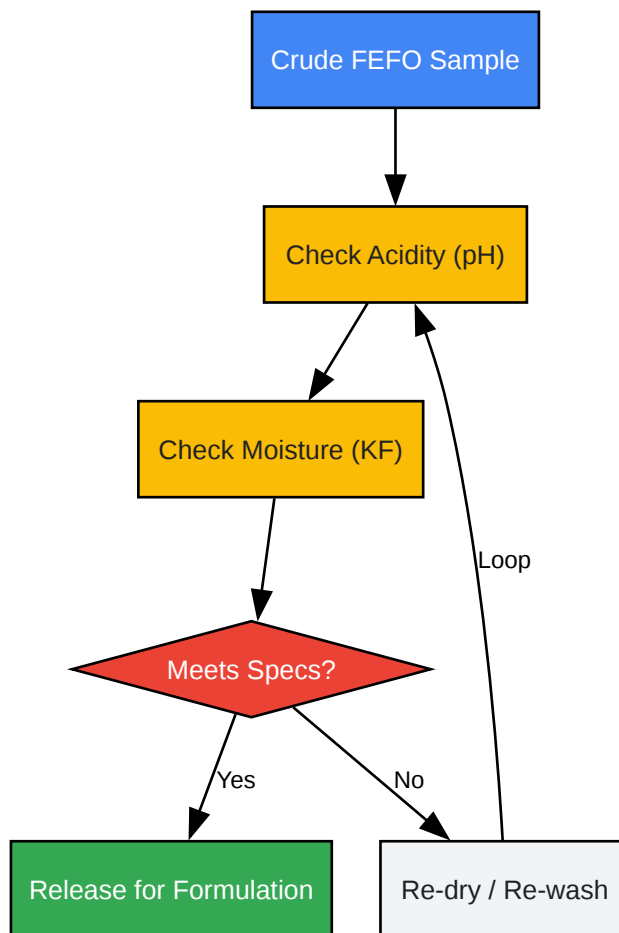
- Return the crude FEFO oil to the washer.
- Wash 1: Cold distilled water (1:1 volume ratio). Agitate and separate.
- Wash 2: 5%
solution.
 - Caution:
evolution will occur. Vent frequently. Continue until pH of aqueous layer is ~7.
- Wash 3: Saturated Brine (to remove entrained water).
- Drying: Dry the organic phase over anhydrous
for 2 hours. Filter off the solid.
- Volatile Stripping: If DCM was used as a processing solvent (optional), remove via rotary evaporator at 40°C under reduced pressure (20 mbar).

Part 5: Quality Control & Characterization

To validate the synthesis for propellant use, the material must meet strict purity standards.

Test Method	Parameter	Acceptance Criteria
HPLC / GC-MS	Purity	> 98.5%
Density (Pycnometer)	Density @ 25°C	1.59 - 1.61 g/cm ³
Refractive Index		1.440 - 1.444
DSC	Thermal Stability	No exotherm < 180°C
Karl Fischer	Moisture Content	< 0.05% (Critical for urethane cure systems)

Process Control Logic



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Figure 2: Quality Control Decision Tree.

Part 6: References & Authority

In-Text Citations: The synthesis of fluorodinitro compounds and their formal was pioneered by the U.S. Naval Surface Weapons Center. The specific condensation route utilizing sulfuric acid is detailed in U.S. Patent 3,388,147 [1] and optimized in U.S. Patent 3,705,197 [2]. Alternative routes using SF₄ have been explored but are less favorable for scale-up due to toxicity [3].

Reference List:

- Kaplan, L. A., & Oesterling, R. E. (1968). Preparation of Fluorodinitroethyl Formal. U.S. Patent No.[2][3][4] 3,388,147.[2] Washington, DC: U.S. Patent and Trademark Office.
- Kaplan, L. A., & Oesterling, R. E. (1972).[4] Bis(2-fluoro-2,2-dinitroethyl) formal preparation. U.S. Patent No.[2][3][4] 3,705,197.[4] Washington, DC: U.S. Patent and Trademark Office.
- Adolph, H. G. (1975). Fluorodinitroethyl difluoroformal and process of manufacture. U.S. Patent No.[2][3][4] 3,922,311.
- Agrawal, J. P. (2010). High Energy Materials: Propellants, Explosives and Pyrotechnics.[5][6] [7] Wiley-VCH. (General reference for energetic plasticizer properties).

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Sources

- [1. yadda.icm.edu.pl](http://1.yadda.icm.edu.pl) [yadda.icm.edu.pl]
- [2. US3922311A - Fluorodinitroethyl difluoroformal and process of manufacture - Google Patents](https://patents.google.com/patent/US3922311A) [patents.google.com]
- [3. US9162974B2 - Process for the preparation of vorinostat - Google Patents](https://patents.google.com/patent/US9162974B2) [patents.google.com]
- [4. US3705197A - Bis\(2-fluoro-2,2-dinitroethyl\) formal preparation - Google Patents](https://patents.google.com/patent/US3705197A) [patents.google.com]

- [5. \(PDF\) An Optimized & Scaled-Up Synthetic Procedure for Trinitroethyl Formate TNEF \[academia.edu\]](#)
- [6. Recent research progress of energetic plasticizers \[gthjjs.spacejournal.cn\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
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